

# Application Notes and Protocols for Dyeing with Direct Yellow 44

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## Compound of Interest

Compound Name: Direct Yellow 44

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These notes provide detailed methodologies for dyeing leather and paper substrates with **Direct Yellow 44** (C.I. 29000). The protocols are based on established principles of direct dye application and can be adapted for research and development purposes.

## Introduction to Direct Yellow 44

**Direct Yellow 44** is an anionic direct dye known for its good lightfastness and substantivity to cellulosic materials.<sup>[1]</sup> Its applications include the dyeing of cotton, viscose, silk, leather, and paper.<sup>[2][3][4]</sup> The dye is water-soluble and typically applied from an aqueous solution, often with the addition of electrolytes to enhance exhaustion.<sup>[5][6][7]</sup>

Chemical Information:

- C.I. Name: **Direct Yellow 44**
- C.I. Number: 29000
- CAS Number: 8005-52-5
- Molecular Formula:  $C_{27}H_{20}N_6Na_2O_8S$
- Appearance: Brownish-yellow powder

## Health and Safety Precautions

Before handling **Direct Yellow 44**, consult the Safety Data Sheet (SDS). Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work in a well-ventilated area to avoid inhalation of dye dust.

## Application on Leather: Exhaust Dyeing in a Drum

Direct dyes like **Direct Yellow 44** are applied to leather, typically chrome-tanned, through an exhaust dyeing process in a rotating drum.<sup>[8][9]</sup> This method ensures even penetration and fixation of the dye. The process involves several stages: wetting, dyeing, and fixation.

## Quantitative Data

While specific quantitative data for **Direct Yellow 44** on leather is not extensively available in the public domain, the following table presents typical fastness properties observed on cotton, which can serve as a general reference. Researchers should conduct their own evaluations on leather substrates to determine precise performance characteristics.

Property	Rating (on Cotton)
Light Fastness	4-5
Washing Fastness (Fading)	1-2
Washing Fastness (Staining)	2-3
Water Fastness (Fading)	3-4
Water Fastness (Staining)	1-4
Perspiration Fastness (Fading)	3-4
Perspiration Fastness (Staining)	1-3
Dry Rubbing Fastness	4-5
Wet Rubbing Fastness	2-3
Acid Resistance	3-4
Alkali Resistance	3-4

Source: Generic Technical Data Sheet for **Direct Yellow 44**.<sup>[2][4]</sup> Ratings are on a scale of 1 to 5, where 5 is the best.

## Experimental Protocol: Drum Dyeing of Chrome-Tanned Leather

This protocol is designed for laboratory-scale drum dyeing of chrome-tanned leather. All percentages are based on the shaved weight of the leather.

Materials and Reagents:

- Chrome-tanned leather, shaved
- **Direct Yellow 44**
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or Sodium chloride ( $\text{NaCl}$ ) (Electrolyte)
- Formic acid ( $\text{HCOOH}$ ) or Acetic acid ( $\text{CH}_3\text{COOH}$ )

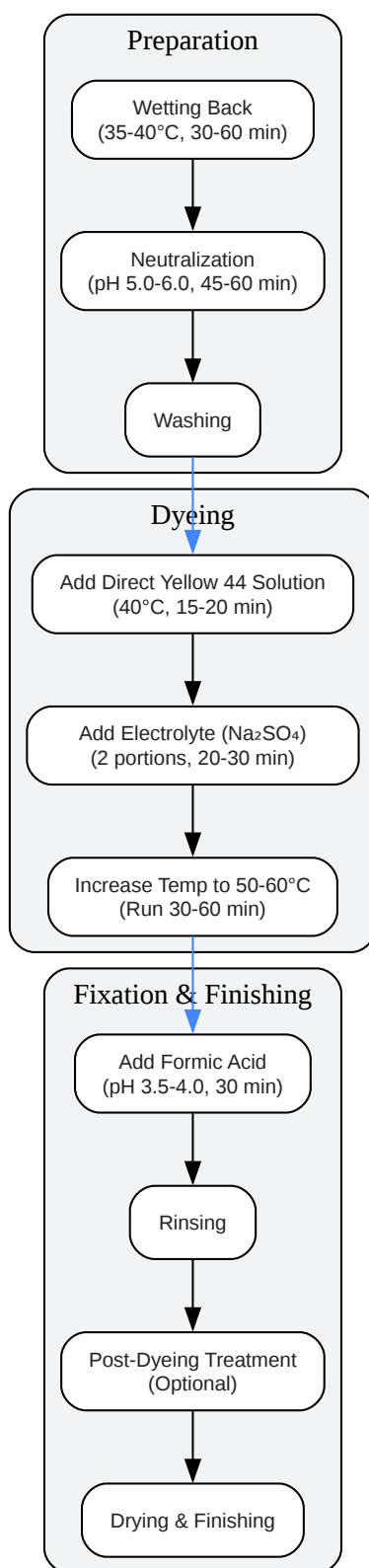
- Wetting agent (non-ionic)
- Cationic fixing agent (optional)
- Laboratory-scale dyeing drum
- Water bath or other means of temperature control

Procedure:

- Wetting Back:
  - Place the leather in the drum with 200-300% water at 35-40°C.
  - Add 0.5-1.0% of a non-ionic wetting agent.
  - Run the drum for 30-60 minutes to ensure the leather is thoroughly wetted.
  - Drain the float.
- Neutralization (if required):
  - For chrome-tanned leather, neutralization is crucial for level dyeing.
  - Add 100-200% water at 35°C.
  - Add 1-2% sodium bicarbonate or sodium formate.
  - Run the drum for 45-60 minutes. The pH of the cross-section should be between 5.0 and 6.0.
  - Wash the leather thoroughly.
- Dyeing:
  - Set a new float with 100-200% water at 40°C.
  - Dissolve the required amount of **Direct Yellow 44** (e.g., 0.5 - 5.0% for varying shade depths) in hot water and add it to the drum.

- Run the drum for 15-20 minutes to allow for initial dye penetration.
- Gradually add 5-20% sodium sulfate (as an electrolyte) in two portions over 20-30 minutes. This promotes the exhaustion of the dye onto the leather.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Increase the temperature to 50-60°C and run for an additional 30-60 minutes.[\[10\]](#)
- Fixation:
  - To fix the dye, gradually add 1-3% formic acid (diluted 1:10 with water) in two to three portions over 30 minutes to lower the pH to 3.5-4.0.[\[10\]](#) This enhances the ionic bonding between the anionic dye and the cationic leather.
  - Run the drum for a final 20-30 minutes.
  - Drain the bath and rinse the leather thoroughly with cold water until the water runs clear.
- Post-Dyeing Treatment (Optional):
  - For improved wet fastness, a treatment with a cationic fixing agent can be applied according to the manufacturer's instructions.
- Drying and Finishing:
  - The dyed leather should be sammied (excess water removed) and then dried under appropriate conditions (e.g., toggling, vacuum drying).
  - Proceed with fatliquoring and other finishing processes as required.

## Experimental Workflow Diagram: Leather Dyeing



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Caption: Workflow for the exhaust dyeing of leather with **Direct Yellow 44**.

## Application on Paper: Beater Dyeing (Pulp Dyeing)

For paper, **Direct Yellow 44** is typically incorporated directly into the pulp slurry in a process known as beater dyeing or pulp dyeing.<sup>[11]</sup> This ensures uniform color throughout the paper.

### Quantitative Data

Specific quantitative data for paper dyed with **Direct Yellow 44** is not readily available in the searched literature. Researchers should perform their own colorimetric analysis to obtain CIELab values (L, a, b\*) for different dye concentrations and process conditions. The following table provides a template for recording such data.

Dye Conc. (% on dry pulp)	L	a	b*	Dye Retention (%)
0.1				
0.5				
1.0				
2.0				

L, a, and b values should be measured using a spectrophotometer or colorimeter.<sup>[12]</sup> Dye retention can be calculated by measuring the dye concentration in the backwater after sheet formation.

### Experimental Protocol: Beater Dyeing of Paper Pulp

This protocol is suitable for laboratory-scale beater dyeing. All percentages are based on the oven-dry weight of the pulp.

Materials and Reagents:

- Cellulose pulp (e.g., bleached hardwood or softwood kraft)
- Direct Yellow 44**
- Retention aid (cationic polymer)<sup>[13][14][15][16]</sup>

- Alum (Aluminum sulfate) (optional, for pH control and fixation)
- Sodium carbonate (for pH adjustment, if needed)
- Laboratory beater or disintegrator
- Handsheet former

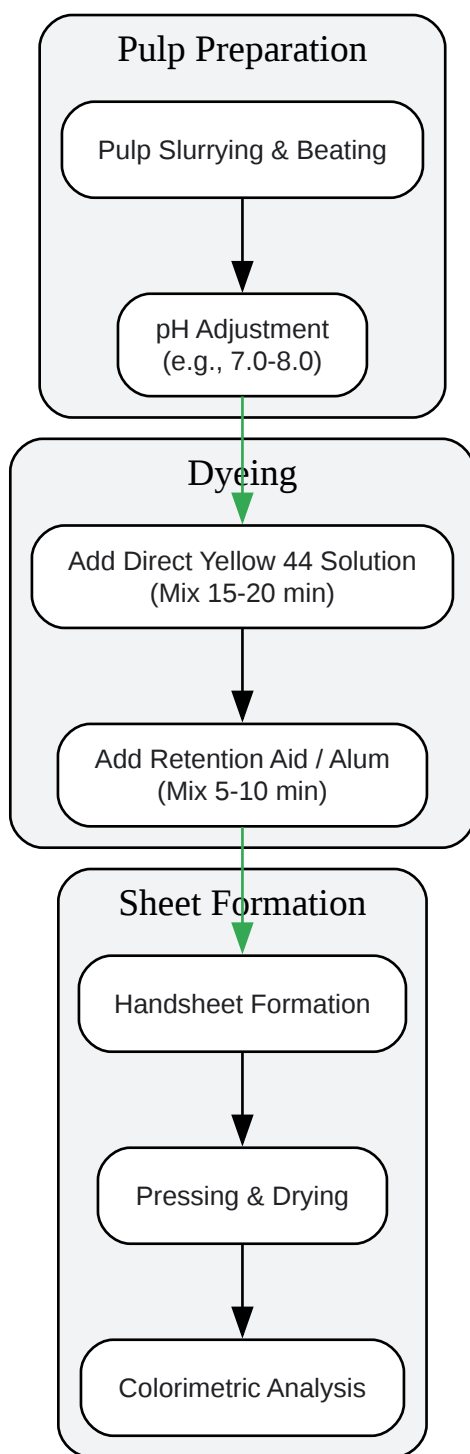
#### Procedure:

- Pulp Slurrying:
  - Disintegrate the cellulose pulp in water to a consistency of 2-4%.
  - Beat the pulp to the desired freeness (e.g., Canadian Standard Freeness).
- pH Adjustment:
  - Adjust the pH of the pulp slurry. For direct dyes, a slightly alkaline to neutral pH (7.0-8.0) in the initial stage can promote even dye distribution, followed by acidification for fixation.<sup>[17]</sup> Alternatively, the entire process can be carried out under slightly acidic conditions (pH 4.5-5.5).<sup>[18]</sup>
  - Use sodium carbonate to increase pH or alum/acid to decrease pH.
- Dye Addition:
  - Prepare a stock solution of **Direct Yellow 44** by dissolving the dye powder in hot water (e.g., 1% solution).
  - Add the desired amount of the dye solution (e.g., 0.1 - 2.0% on dry pulp) to the pulp slurry while stirring.
  - Continue to mix for 15-20 minutes to ensure uniform distribution of the dye.
- Addition of Auxiliaries:



- Add a retention aid (e.g., 0.1-0.5% of a cationic polyacrylamide) to the pulp slurry.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) This will help to fix the anionic dye to the anionic cellulose fibers. Mix for another 5-10 minutes.
- If not already used for pH control, alum can be added at this stage (1-3%) to further aid in dye fixation.
- Sheet Formation:
  - Dilute the dyed pulp slurry to the appropriate consistency for handsheet formation.
  - Form handsheets using a standard handsheet former.
  - Press and dry the handsheets according to standard procedures.
- Analysis:
  - Measure the colorimetric properties (CIELab values) of the dried handsheets.[\[12\]](#)
  - Optionally, analyze the backwater (filtrate from sheet formation) spectrophotometrically to determine dye retention.

## Experimental Workflow Diagram: Paper Dyeing



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Caption: Workflow for the beater dyeing of paper pulp with **Direct Yellow 44**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing with Direct Yellow 44]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1360085#techniques-for-dyeing-leather-and-paper-with-direct-yellow-44>]

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